

# Spectroscopic data for 7-O-methylepimedonin G (NMR, MS, IR)

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## Compound of Interest

Compound Name: 7-O-methylepimedonin G

Cat. No.: B12390357

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## In-Depth Spectroscopic Analysis of 7-O-methylepimedonin G

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This technical guide provides a comprehensive overview of the spectroscopic data for the novel prenylated 2-phenoxychromone, **7-O-methylepimedonin G**. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Chemical Structure and Properties

**7-O-methylepimedonin G** is a natural product isolated from *Epimedium brevicornum*. Its structure was elucidated through extensive spectroscopic analysis.

Molecular Formula:  $C_{21}H_{20}O_6$  CAS Number: 2220243-40-1

## Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for **7-O-methylepimedonin G**.

## Mass Spectrometry (MS) Data

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was utilized to determine the accurate mass and molecular formula of the compound.

Ion	Calculated m/z	Found m/z
[M + H] <sup>+</sup>	381.1338	381.1333

## Infrared (IR) Spectroscopy Data

The IR spectrum reveals the presence of key functional groups within the molecule.

Wavenumber (cm <sup>-1</sup> )	Functional Group Assignment
3422	Hydroxyl (-OH)
1648	α,β-Unsaturated Ketone (C=O)
1608, 1572, 1515	Aromatic (C=C)

## Nuclear Magnetic Resonance (NMR) Spectroscopy Data

<sup>1</sup>H and <sup>13</sup>C NMR data were acquired in CD<sub>3</sub>OD to elucidate the detailed chemical structure.

Table 1: <sup>1</sup>H NMR Data (500 MHz, CD<sub>3</sub>OD)

Position	$\delta$ H (ppm)	Multiplicity	J (Hz)
3	6.28	s	2.2
6	6.40	d	
8	6.55	d	
1"	3.32	d	7.0
2"	5.25	t	7.0
4"	1.76	s	2.1
5"	1.81	s	
2'	7.11	d	
5'	7.42	d	8.6
6'	6.99	dd	8.6, 2.1
7-OCH <sub>3</sub>	3.90	s	

Table 2: <sup>13</sup>C NMR Data (125 MHz, CD<sub>3</sub>OD)

Position	$\delta C$ (ppm)
2	165.4
3	92.5
4	179.8
5	158.9
6	98.4
7	166.4
8	93.1
9	162.7
10	107.1
1"	22.8
2"	123.6
3"	133.2
4"	18.1
5"	25.9
1'	152.0
2'	118.0
3'	146.9
4'	147.2
5'	116.7
6'	121.2
7-OCH <sub>3</sub>	56.7

## Experimental Protocols

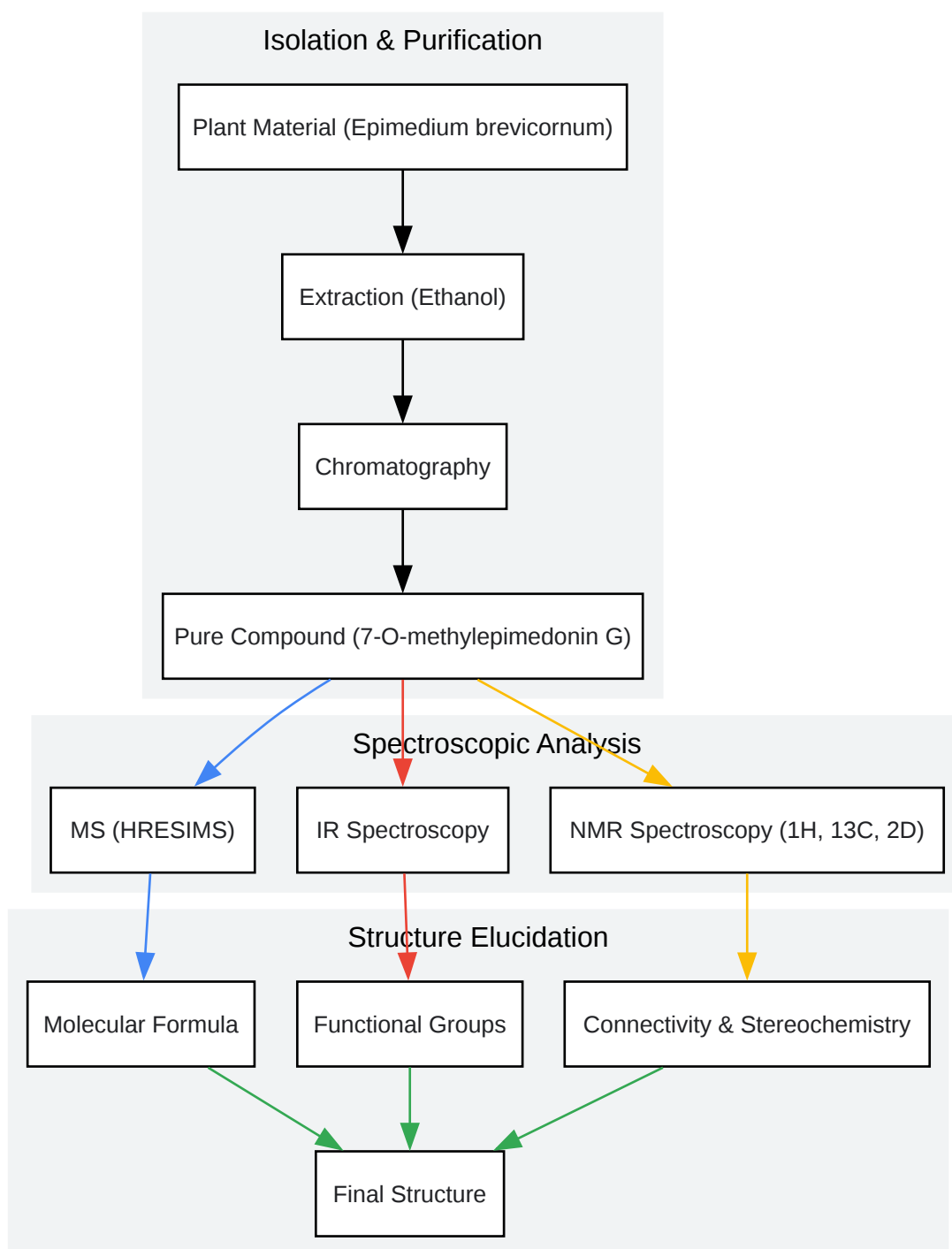
The spectroscopic data presented above were obtained using the following methodologies as described in the primary literature[1].

General Experimental Procedures: Optical rotations were measured on a digital polarimeter. UV spectra were obtained on a UV-visible spectrophotometer. IR spectra were recorded on a Fourier transform infrared spectrometer using KBr pellets. 1D and 2D NMR spectra were recorded on a 500 MHz spectrometer with TMS as an internal standard. HRESIMS were measured on a high-resolution mass spectrometer.

Isolation of **7-O-methylepimedonin G**: The compound was isolated from an ethanol extract of the aerial parts of *Epimedium brevicornum*. The isolation process involved multiple chromatographic steps to purify the final compound[1].

## Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a natural product like **7-O-methylepimedonin G**.



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Spectroscopic analysis workflow for **7-O-methylepimedonin G**.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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